

Application of GB1490 in Studying Galectin-1 Signaling Pathways

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Compound of Interest

Compound Name: GB1490

Cat. No.: B15610044

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Introduction

Galectin-1, a β -galactoside-binding lectin, is a key regulator of diverse physiological and pathological processes, including immune responses, inflammation, and cancer progression. Its overexpression in various tumor types is often correlated with poor prognosis, making it an attractive therapeutic target. **GB1490** is a potent and orally bioavailable small molecule inhibitor of galectin-1.[1][2][3] This document provides detailed application notes and protocols for utilizing **GB1490** as a tool to investigate galectin-1 signaling pathways in cancer research and drug development.

Application Notes

GB1490 is a valuable research tool for elucidating the roles of galectin-1 in various cellular processes. It binds to the carbohydrate recognition domain (CRD) of galectin-1, thereby preventing its interaction with cell surface glycoconjugates and disrupting downstream signaling events.[2]

Key Applications:

- **Studying Galectin-1's Role in Apoptosis:** Galectin-1 is known to induce apoptosis in activated T cells and certain cancer cell lines. **GB1490** can be used to reverse this effect and study the

underlying mechanisms. A key experimental model is the use of Jurkat T-cells, where galectin-1 induces apoptosis, an effect that can be mitigated by **GB1490**.[\[2\]](#)

- Investigating Cancer Cell Proliferation and Metastasis: Galectin-1 promotes tumor growth and metastasis by influencing cell adhesion, migration, and invasion. **GB1490** can be employed to inhibit these processes and dissect the specific signaling pathways involved.
- Elucidating Galectin-1-Mediated Signaling Pathways: Galectin-1 has been shown to modulate several critical signaling pathways implicated in cancer. **GB1490** serves as a specific inhibitor to probe the involvement of galectin-1 in these pathways:
 - FAK/PI3K/AKT/mTOR Pathway: This pathway is crucial for cell survival, proliferation, and growth. Galectin-1 can activate this pathway, and **GB1490** can be used to investigate the consequences of its inhibition.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - H-Ras/Raf/ERK Pathway: This pathway is a central regulator of cell proliferation and differentiation. Galectin-1 can modulate H-Ras localization and signaling, a process that can be studied using **GB1490**.
 - Hedgehog Signaling Pathway: Aberrant activation of the Hedgehog pathway is implicated in several cancers. Galectin-1 can activate this pathway in a non-canonical manner, and **GB1490** can be used to explore this interaction.[\[7\]](#)

Data Presentation

The following table summarizes the known quantitative data for **GB1490** and a related, more potent inhibitor, GB1908, for comparative purposes.

Compound	Target	Binding Affinity (Kd)	In Vitro Activity (Jurkat Cells)	Oral Bioavailability (F%)
GB1490	Galectin-1	0.4 μ M[1][3]	Reverses Gal-1 induced apoptosis at low μ M concentrations[2]	>99% (in mice) [2]
Galectin-3	2.7 μ M[1][3]			
GB1908	Galectin-1	0.057 μ M[2]	IC50 = 850 nM for inhibition of Gal-1 induced apoptosis[2]	Not explicitly stated, but orally available[2]
Galectin-3	6.0 μ M[2]			

Experimental Protocols

Protocol 1: Inhibition of Galectin-1-Induced Apoptosis in Jurkat Cells

This protocol details the procedure to assess the ability of **GB1490** to inhibit galectin-1-induced apoptosis in Jurkat T-cells.

Materials:

- Jurkat cells (E6-1 clone)
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Recombinant Human Galectin-1
- **GB1490**
- Annexin V-FITC Apoptosis Detection Kit

- Propidium Iodide (PI)
- Phosphate Buffered Saline (PBS)
- Flow Cytometer

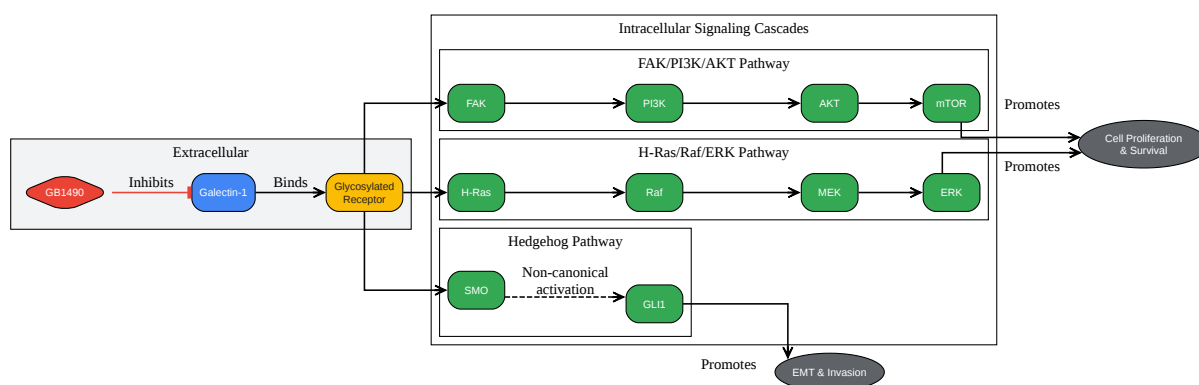
Procedure:

- Cell Culture: Culture Jurkat cells in RPMI-1640 complete medium at 37°C in a humidified atmosphere with 5% CO₂.
- Treatment:
 - Seed Jurkat cells at a density of 1×10^6 cells/mL in a 24-well plate.
 - Pre-incubate the cells with varying concentrations of **GB1490** (e.g., 0.1, 1, 10 μ M) for 1 hour. A vehicle control (e.g., DMSO) should be included.
 - Induce apoptosis by adding recombinant human galectin-1 to a final concentration of 20 μ g/mL.
 - Incubate the cells for 4 hours at 37°C.
- Apoptosis Assay (Annexin V/PI Staining):
 - Harvest the cells by centrifugation at 300 x g for 5 minutes.
 - Wash the cells twice with cold PBS.
 - Resuspend the cell pellet in 1X Binding Buffer provided in the apoptosis detection kit.
 - Add Annexin V-FITC and PI to the cell suspension according to the manufacturer's instructions.
 - Incubate the cells for 15 minutes at room temperature in the dark.
 - Analyze the cells by flow cytometry within 1 hour.
- Data Analysis:

- Quantify the percentage of apoptotic cells (Annexin V-positive, PI-negative) and late apoptotic/necrotic cells (Annexin V-positive, PI-positive).
- Compare the percentage of apoptotic cells in the galectin-1 treated group with those pre-treated with **GB1490**.

Visualizations

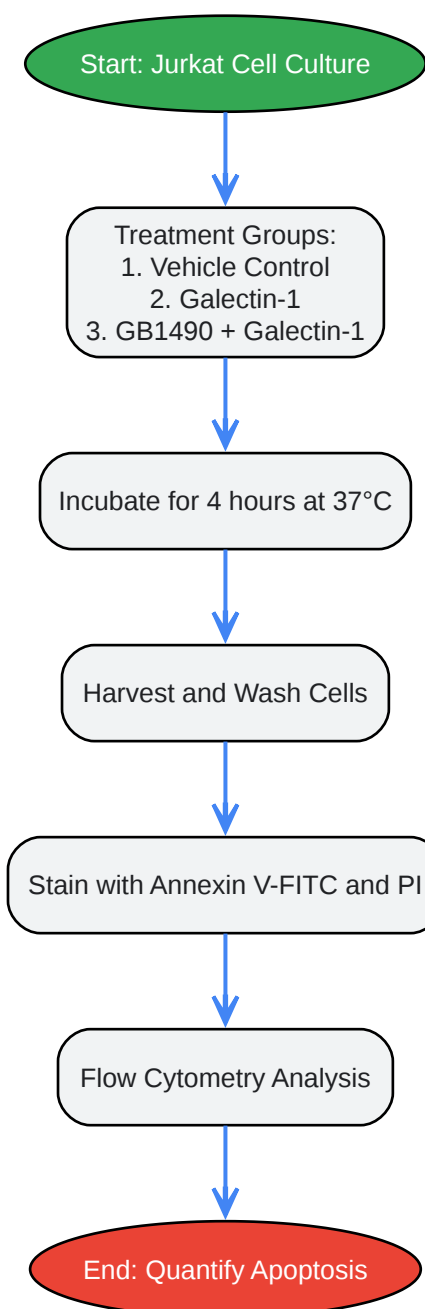
Galectin-1 Signaling Pathways and Inhibition by GB1490



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Caption: Galectin-1 signaling and its inhibition by **GB1490**.

Experimental Workflow for Studying GB1490's Effect on Apoptosis



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Caption: Workflow for assessing **GB1490**'s anti-apoptotic effect.

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